

# tetraethylene glycol CAS number, molecular weight, and formula

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## Compound of Interest

Compound Name: *Tetraethylene Glycol*

Cat. No.: *B117214*

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## An In-depth Technical Guide to **Tetraethylene Glycol**

For researchers, scientists, and drug development professionals, understanding the physicochemical properties and applications of key reagents is paramount. This guide provides a comprehensive overview of **tetraethylene glycol**, a versatile oligomer of ethylene glycol.

## Core Properties of Tetraethylene Glycol

**Tetraethylene glycol** is a transparent, colorless, and practically odorless liquid.<sup>[1]</sup> It is a low-volatility, hygroscopic compound that is completely miscible with water and many organic solvents.<sup>[1]</sup>

A summary of its key quantitative properties is presented in the table below.

Property	Value	References
CAS Number	112-60-7	[2][3]
Molecular Weight	194.23 g/mol	
Chemical Formula	C <sub>8</sub> H <sub>18</sub> O <sub>5</sub>	
Linear Formula	HO(CH <sub>2</sub> CH <sub>2</sub> O) <sub>4</sub> H	
Density	1.125 g/mL at 25 °C	
Boiling Point	314 °C	
Melting Point	-5.6 °C	
Refractive Index	n <sub>20</sub> /D 1.459	

## Applications in Research and Development

**Tetraethylene glycol**'s utility in the laboratory is broad. It is frequently used as a solvent for compounds that are otherwise insoluble in water. Its properties also make it valuable as a plasticizer, in the synthesis of polyester resins, and as a chemical intermediate for producing other molecules. In the realm of life sciences, derivatives of **tetraethylene glycol** are utilized in various applications. For instance, glow discharge plasma deposition of this compound can render surfaces resistant to protein adsorption and cellular attachment.

## Experimental Protocol: Synthesis of Tetraethylene Glycol Methacrylate Monomer

A common application of **tetraethylene glycol** in synthetic chemistry is in the creation of monomers for polymer synthesis. The following is a representative protocol for the synthesis of **tetraethylene glycol** methacrylate.

Objective: To synthesize **tetraethylene glycol** methacrylate monomer via esterification of **tetraethylene glycol** with methacrylic acid.

Materials:

- **Tetraethylene glycol**

- Methacrylic acid
- p-Toluenesulfonic acid (catalyst)
- Toluene (solvent)
- Hydroquinone (inhibitor)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator

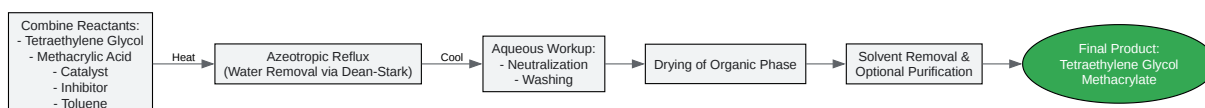
Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser, add **tetraethylene glycol**, a molar equivalent of methacrylic acid, and a catalytic amount of p-toluenesulfonic acid.
- Add toluene to the flask to facilitate azeotropic removal of water.
- Add a small amount of hydroquinone to inhibit premature polymerization of the methacrylate.
- Heat the reaction mixture to reflux. Water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the reaction progress by measuring the amount of water collected. The reaction is complete when the theoretical amount of water has been removed.
- Cool the reaction mixture to room temperature.

- Wash the organic phase with a 5% sodium bicarbonate solution to neutralize the acidic catalyst.
- Separate the organic layer using a separatory funnel and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the mixture to remove the drying agent.
- Remove the toluene solvent using a rotary evaporator to yield the crude **tetraethylene glycol methacrylate** monomer.
- The product can be further purified by vacuum distillation if required.

## Logical Workflow for Monomer Synthesis

The following diagram illustrates the logical steps involved in the synthesis of **tetraethylene glycol methacrylate**.



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Caption: Workflow for the synthesis of **tetraethylene glycol methacrylate**.

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## References

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- 2. Tetraethylene glycol [webbook.nist.gov]
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